

Technical Guide: Physical Properties of 3,5-Difluorobenzoic Acid-d3

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Compound of Interest

Compound Name: 3,5-Difluorobenzoic acid-d3

Cat. No.: B12387315

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3,5-Difluorobenzoic acid-d3**. Given the limited availability of experimental data for the deuterated species, this document also includes data for the non-deuterated analogue, 3,5-Difluorobenzoic acid, as a reference. The inclusion of deuterium is expected to have a minimal impact on most physical properties, with the most significant change being the molecular weight.

Core Physical Properties

The primary physical characteristics of **3,5-Difluorobenzoic acid-d3** and its non-deuterated counterpart are summarized below. These properties are crucial for applications in medicinal chemistry, material science, and as a building block in organic synthesis.^[1]

Property	3,5-Difluorobenzoic Acid-d3	3,5-Difluorobenzoic Acid
Molecular Formula	C ₇ HD ₃ F ₂ O ₂	C ₇ H ₄ F ₂ O ₂
Molecular Weight	161.12 g/mol [2]	158.10 g/mol [1][3]
CAS Number	934397-71-4[2]	455-40-3[1]
Melting Point	121-124 °C (estimated)	121-124 °C[1][4]
Boiling Point	~243 °C (predicted)	243.2 ± 20.0 °C (predicted)[4]
Appearance	Data not available	White to off-white crystalline powder[1]
Solubility	Soluble in chloroform, slightly soluble in methanol (inferred)	Soluble in chloroform, slightly soluble in methanol[5]
Isotopic Enrichment	98 atom % D[2]	Not Applicable

Experimental Protocols

Detailed methodologies for determining the key physical properties are outlined below. These are generalized standard procedures for crystalline organic acids.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for crystalline solids.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small sample of the crystalline **3,5-Difluorobenzoic acid-d3** is finely ground using a mortar and pestle.
- The open end of a capillary tube is tapped into the powdered sample until a small amount of the solid (1-2 mm in height) is packed into the sealed end.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in the heating block of the melting point apparatus or a Thiele tube containing a high-boiling point oil.
- The sample is heated at a steady rate (initially rapid, then slowed to 1-2 °C per minute as the expected melting point is approached).
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes liquid (T2) are recorded. The melting point range is reported as T1-T2. For a pure compound, this range is typically narrow (0.5-1.0 °C).^[2]

Boiling Point Determination (Thiele Tube Method)

For compounds that are stable at their boiling point, this method provides an accurate determination.

Apparatus:

- Thiele tube
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- A capillary tube is placed inside the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.
- The test tube is attached to a thermometer.
- The assembly is clamped so that it is immersed in the oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated, allowing convection currents to ensure uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.^[6]^[7]

Solubility Determination

The solubility of **3,5-Difluorobenzoic acid-d3** in various solvents can be qualitatively assessed.

Apparatus:

- Small test tubes
- Spatula
- Vortex mixer (optional)
- A range of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, organic solvents)

Procedure:

- A small, pre-weighed amount of the solid (e.g., 10 mg) is placed into a test tube.
- A measured volume of the solvent (e.g., 1 mL) is added.
- The mixture is agitated (e.g., by flicking the tube or using a vortex mixer) for a set period.
- The mixture is visually inspected for the dissolution of the solid. If the solid dissolves completely, it is deemed soluble. If it remains undissolved, it is insoluble. If some dissolves, it is partially soluble.
- For acidic compounds like benzoic acids, solubility in aqueous bases such as 5% NaOH and 5% NaHCO₃ is indicative of salt formation. The evolution of CO₂ gas upon addition to NaHCO₃ is a characteristic reaction of a carboxylic acid.

Synthetic Workflow

3,5-Difluorobenzoic acid is a valuable building block in organic synthesis. A common synthetic route involves the oxidation of the corresponding aldehyde. The following diagram illustrates a typical workflow for such a transformation.

Synthesis of 3,5-Difluorobenzoic Acid



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Caption: A generalized workflow for the synthesis of 3,5-Difluorobenzoic Acid.

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